

Application Note: Preparation and Handling of FMF-04-159-2 Stock Solutions

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Compound of Interest

Compound Name: FMF-04-159-2

CAS No.: 2364489-81-4

Cat. No.: B607487

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Executive Summary

FMF-04-159-2 is a potent, covalent inhibitor targeting the TAIRE family kinases, specifically CDK14 and CDK16.[1][2][3][4] Unlike reversible inhibitors, **FMF-04-159-2** utilizes an electrophilic "warhead" (a Michael acceptor) to form an irreversible covalent bond with a cysteine residue (Cys218 in CDK14) within the ATP-binding pocket.[1]

Critical Technical Insight: The presence of this reactive electrophile renders the compound sensitive to hydrolysis and nucleophilic attack.[1] Consequently, standard stock preparation protocols must be modified to ensure anhydrous conditions and low-temperature storage to preserve the warhead's integrity.[1] This guide details the preparation of high-stability stock solutions in Dimethyl Sulfoxide (DMSO) for use in cellular and biochemical assays.[1]

Physicochemical Profile

Before preparation, verify the batch-specific molecular weight (MW) on your Certificate of Analysis (CoA), as salt forms or hydration states may vary.[1]

Property	Specification
Compound Name	FMF-04-159-2
CAS Number	2364489-81-4
Molecular Weight	683.01 g/mol (Free Base)
Formula	C ₂₈ H ₃₀ Cl ₃ N ₇ O ₅ S
Primary Solubility	DMSO (up to 100 mM)
Secondary Solubility	Ethanol (up to 20 mM)
Appearance	White to off-white solid
Mechanism	Covalent (Irreversible) Inhibition

Pre-Preparation Assessment & Calculations[1][3][4] Solvent Selection: The Case for Anhydrous DMSO

While **FMF-04-159-2** is soluble in ethanol, DMSO (Dimethyl Sulfoxide) is the required solvent for stock solutions.[1]

- Reasoning: Ethanol contains a hydroxyl group that can, over time or under improper storage, act as a nucleophile or promote hydrolysis of the acrylamide-like warhead.[1]
- Requirement: Use Anhydrous DMSO (≥99.9%, water content <50 ppm) stored under inert gas or desiccant.[1] Moisture in "wet" DMSO is the primary cause of stock degradation.[1]

Concentration Strategy

We recommend preparing a 10 mM master stock.[1] This concentration balances solubility stability with ease of pipetting for standard cellular assays (typically dosed at nM to μM ranges). [1]

Calculations for 10 mM Stock:

Mass of Solid (mg)	Target Concentration	Volume of DMSO Required (µL)
1.0 mg	10 mM	146.4 µL
5.0 mg	10 mM	732.1 µL
10.0 mg	10 mM	1464.1 µL (1.46 mL)
1.0 mg	50 mM (High Conc.) ^[1]	29.3 µL

Protocol: Stock Solution Preparation

Phase 1: Environment & Weighing^[1]

- Equilibrate: Allow the vial of solid **FMF-04-159-2** to warm to room temperature before opening.
 - Why? Opening a cold vial condenses atmospheric moisture onto the hygroscopic solid, initiating hydrolysis.^[1]
- Weighing: Using an analytical balance (readability 0.01 mg), weigh the desired amount of compound into a sterile, amber glass vial or low-binding polypropylene microcentrifuge tube.
 - Note: Glass is preferred for long-term storage of hydrophobic small molecules to minimize plasticizer leaching.^[1]

Phase 2: Solubilization^[1]

- Addition: Add the calculated volume of Anhydrous DMSO to the vial.
- Dissolution: Vortex vigorously for 30–60 seconds.
 - Visual Check: The solution should be completely clear and colorless.^[1]
 - Troubleshooting: If particulates persist, sonicate in a water bath at room temperature (25°C) for 5 minutes.^[1] Do not heat above 37°C, as thermal energy can accelerate warhead degradation.^[1]
- Centrifugation: Briefly spin down (10,000 x g for 10 sec) to collect liquid at the bottom.

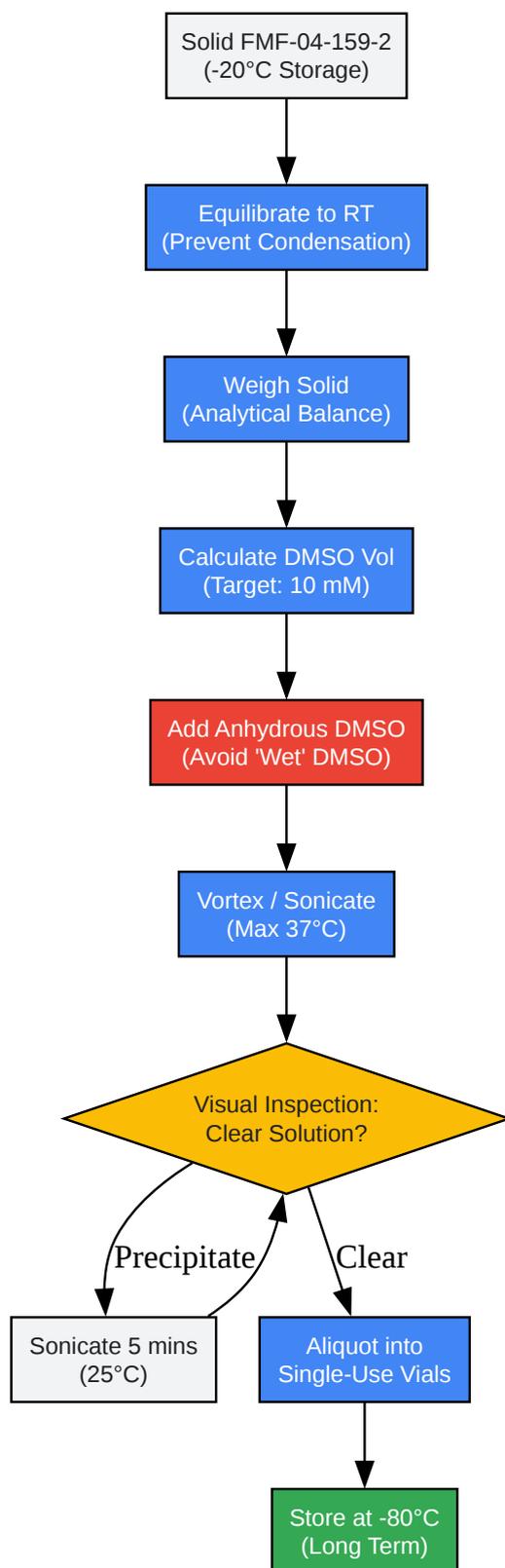
Phase 3: Aliquoting & Storage (The "Single-Use" Rule)

Repeated freeze-thaw cycles are detrimental to covalent inhibitors.[\[1\]](#)

- Aliquot: Dispense the master stock into small, single-use aliquots (e.g., 20–50 μL) in cryovials.
- Seal: Parafilm the caps to prevent DMSO evaporation and moisture entry.[\[1\]](#)
- Store: Place immediately at -80°C .
 - -80°C Stability: >1 year.[\[1\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
 - -20°C Stability: ~3–6 months.[\[1\]](#)

Workflow Visualization

Diagram 1: Preparation & Handling Logic



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Caption: Step-by-step workflow for preparing **FMF-04-159-2** stock, emphasizing moisture control.

Experimental Usage: Serial Dilution Strategy

Directly adding 100% DMSO stock to cell culture media can cause local precipitation ("crashing out") due to the sudden polarity shift.^[1] Use an Intermediate Dilution Step.

Protocol for Cellular Treatment (Example: 1 μ M Final Dose)

- Thaw: Thaw one aliquot of 10 mM stock at Room Temperature. Vortex.
- Intermediate Stock (100x): Dilute the 10 mM stock 1:10 in culture media (or PBS) to create a 1 mM intermediate.
 - Note: This ensures the compound is pre-solubilized in an aqueous environment while the DMSO concentration is still high enough to prevent immediate precipitation.^[1]
- Final Dosing: Add the Intermediate Stock 1:1000 into the final cell culture well.
 - Final DMSO Concentration: 0.01% (Non-toxic).^[1]
 - Final Compound Concentration: 1 μ M.

Diagram 2: Dilution Scheme



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Caption: Recommended serial dilution path to minimize precipitation and DMSO toxicity.

Troubleshooting & FAQ

Issue	Probable Cause	Corrective Action
Precipitate in Stock	Solution stored at 4°C; DMSO freezes/crystallizes.	Warm to RT and vortex. DMSO freezes at 19°C; this is normal. [1] Ensure it is fully liquid before pipetting.[1]
Loss of Potency	Hydrolysis of covalent warhead due to moisture.[1]	Discard stock. Prepare fresh using new anhydrous DMSO. Do not use DMSO older than 1 month once opened.[1]
Cytotoxicity (Vehicle)	DMSO concentration >0.5% in assay.[1]	Adjust dilution scheme (see Section 6) to keep final DMSO <0.1% - 0.2%.

References

- Ferguson, F. M., et al. (2019).[1][8][7] "Discovery of Covalent CDK14 Inhibitors with Pan-TAIRE Family Specificity." Cell Chemical Biology, 26(6), 804-817.[1]
 - Significance: Defines the covalent mechanism (Cys218)
- Tocris Bioscience. "FMF-04-159-2 Product Datasheet & Physical Properties."
 - Significance: Provides solubility data (DMSO 100 mM)
- Cayman Chemical. "FMF-04-159-2 Safety Data Sheet and Solubility."
 - Significance: Confirms stability parameters and storage recommend

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